

Propylene Glycol Monopalmitate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Propylene glycol monopalmitate*

CAS No.: *29013-28-3*

Cat. No.: *B15551273*

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This technical guide provides a comprehensive overview of **propylene glycol monopalmitate**, a non-ionic emulsifier with significant applications in the pharmaceutical, cosmetic, and food industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, and insights into its application in drug delivery systems.

Core Chemical Identifiers and Properties

Propylene glycol monopalmitate is the monoester of propylene glycol and palmitic acid. It is important to distinguish between the specific isomers and the commercial products, which are often mixtures. The key identifiers and molecular properties are summarized below.

Identifier	Value	Reference
Chemical Name	Propylene Glycol Monopalmitate	
Synonyms	2-Hydroxypropyl hexadecanoate, 2-Hydroxypropyl palmitate, 1,2-Propanediol monopalmitate	[1]
CAS Number	29013-28-3 (for 2-Hydroxypropyl hexadecanoate)	[1][2]
	3539-33-1 (for 1-Palmitoyl-1,2-Propanediol)	
	1323-39-3 (for Propylene Glycol Monostearate containing ~35% monopalmitate)	[3][4][5][6][7]
Molecular Formula	C ₁₉ H ₃₈ O ₃	[1]
Molecular Weight	314.5 g/mol	[1]

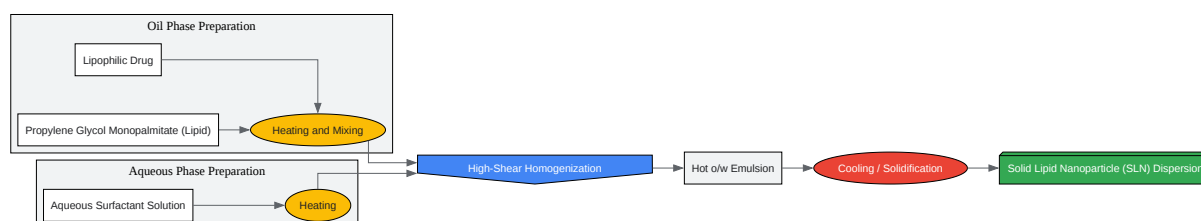
Propylene glycol monopalmitate is a lipophilic, oil-soluble emulsifier.[4] It is often used in combination with other emulsifiers to achieve desired properties in formulations.

Applications in Drug Delivery: Solid Lipid Nanoparticles

A primary application of **propylene glycol monopalmitate** in pharmaceutical research is in the formulation of solid lipid nanoparticles (SLNs).[2] SLNs are colloidal drug carriers that offer advantages such as controlled release, improved bioavailability of poorly soluble drugs, and targeted delivery.

Experimental Workflow for Solid Lipid Nanoparticle (SLN) Formulation

The following diagram outlines a typical workflow for the preparation of SLNs using **propylene glycol monopalmitate**.



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Workflow for the preparation of Solid Lipid Nanoparticles (SLNs).

Detailed Experimental Protocol for SLN Formulation

A common method for preparing SLNs is the hot homogenization technique.

- Preparation of the Lipid Phase: **Propylene glycol monopalmitate** is melted by heating it to a temperature approximately 5-10°C above its melting point. The lipophilic drug is then dissolved in the molten lipid.
- Preparation of the Aqueous Phase: An aqueous solution of a surfactant (e.g., Poloxamer 188, Tween 80) is prepared and heated to the same temperature as the lipid phase.

- **Homogenization:** The hot lipid phase is dispersed in the hot aqueous phase under high-speed stirring using a high-shear homogenizer. This results in the formation of a hot oil-in-water (o/w) emulsion.
- **Solidification:** The hot nanoemulsion is then cooled down to room temperature while stirring, which leads to the solidification of the lipid droplets and the formation of a solid lipid nanoparticle dispersion.

Analytical Methodologies

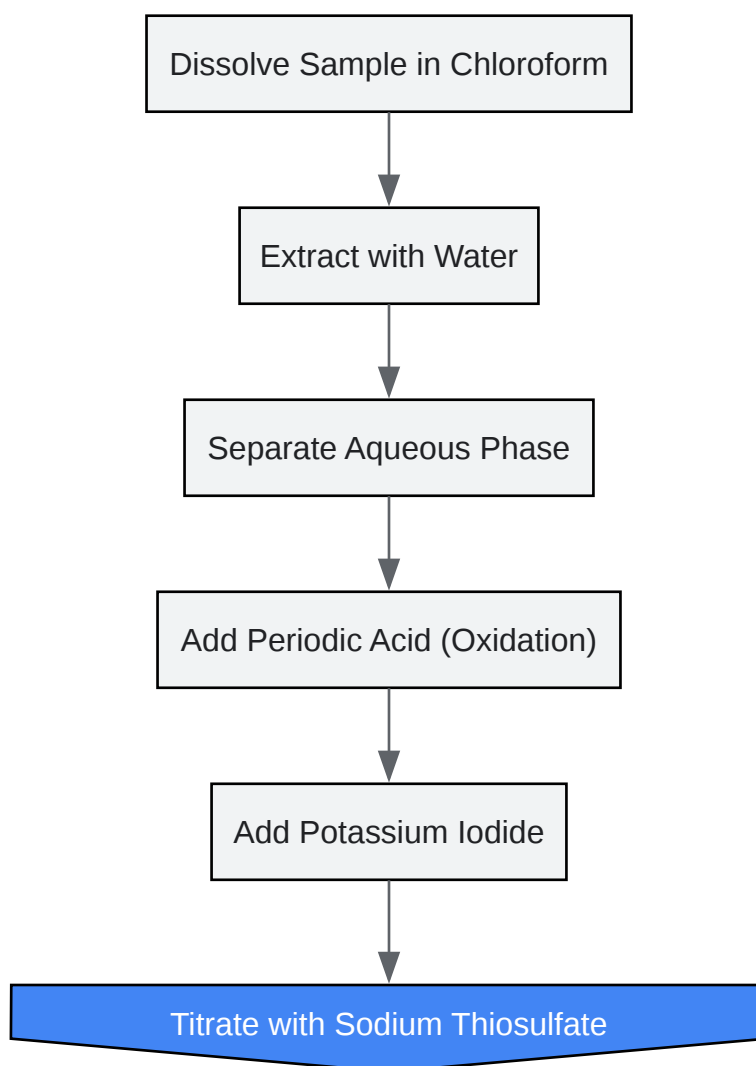
The characterization of propylene glycol esters of fatty acids in various matrices is crucial for quality control and research purposes.

Determination of Free Propylene Glycol

A standard method for determining the amount of free propylene glycol in a sample involves a titration procedure.

- **Sample Preparation:** The sample containing **propylene glycol monopalmitate** is dissolved in chloroform.
- **Extraction:** The chloroform solution is washed with water in a separatory funnel to extract the free propylene glycol into the aqueous phase.
- **Oxidation:** The aqueous extract is treated with a periodic acid solution, which selectively oxidizes the propylene glycol.
- **Titration:** The excess periodic acid is then determined by iodometric titration with a standard sodium thiosulfate solution.

The following diagram illustrates the key steps in this analytical procedure.



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Analytical workflow for the determination of free propylene glycol.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the direct interaction of **propylene glycol monopalmitate** with cellular signaling pathways. Its biological activity is primarily understood in the context of its role as an excipient in drug formulations, where it is generally considered to be of low toxicity. Propylene glycol and its esters are widely used in oral, parenteral, and topical pharmaceutical preparations.[8]

Further research is required to elucidate any specific biological effects or signaling pathways that may be modulated by **propylene glycol monopalmitate**. As a component of drug delivery

systems, its primary role is to enhance the solubility, stability, and bioavailability of active pharmaceutical ingredients.

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References

- 1. Propylene glycol-linked amino acid/dipeptide diester prodrugs of oleanolic acid for PepT1-mediated transport: synthesis, intestinal permeability, and pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Propylene Glycol VS Propylene Glycol Esters of Fatty Acids | CHEMSINO [cnchemsino.com]
- 4. researchgate.net [researchgate.net]
- 5. Propylene Glycol Monostearate [drugfuture.com]
- 6. US3669848A - Purifying propylene glycol monoesters using vacuum distillation - Google Patents [patents.google.com]
- 7. scbt.com [scbt.com]
- 8. ema.europa.eu [ema.europa.eu]
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